

Spectroscopic Data for 6-Methyl-1H-indazole: An In-depth Technical Guide

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Compound of Interest

Compound Name: 6-Methyl-1H-indazole

CAS No.: 698-24-8

Cat. No.: B1315189

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For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Methyl-1H-indazole is a heterocyclic aromatic organic compound with the molecular formula $C_8H_8N_2$ and a molecular weight of 132.16 g/mol ^[1] As a substituted indazole, it serves as a valuable building block in medicinal chemistry and drug discovery due to the diverse biological activities exhibited by the indazole scaffold. A thorough understanding of its spectroscopic properties is fundamental for its unambiguous identification, purity assessment, and the structural elucidation of its derivatives. This guide provides a comprehensive analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **6-Methyl-1H-indazole** (CAS No. 698-24-8), presented from the perspective of a Senior Application Scientist to offer field-proven insights into data interpretation and experimental considerations.

Molecular Structure and Spectroscopic Correlation

The structural framework of **6-Methyl-1H-indazole** dictates its characteristic spectroscopic signatures. The fusion of a benzene ring to a pyrazole ring, with a methyl group at the 6-

position, creates a unique electronic environment that is reflected in its NMR, IR, and MS data.

Caption: Molecular structure of **6-Methyl-1H-indazole** with atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the precise molecular structure of **6-Methyl-1H-indazole**. Both ^1H and ^{13}C NMR provide detailed information about the chemical environment of each atom.

Experimental Protocol for NMR Data Acquisition

A standardized protocol for acquiring high-quality NMR spectra is crucial for accurate structural determination.

- **Sample Preparation:** Dissolve 5-10 mg of **6-Methyl-1H-indazole** in approximately 0.6 mL of a suitable deuterated solvent, such as DMSO- d_6 , in a 5 mm NMR tube. The choice of DMSO- d_6 is often preferred for indazole derivatives as it allows for the observation of the exchangeable N-H proton.^[2]
- **Internal Standard:** Tetramethylsilane (TMS) is typically used as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm).^[3]
- **^1H NMR Acquisition:**
 - **Spectrometer:** A 400 MHz or higher field spectrometer is recommended for good signal dispersion.
 - **Pulse Sequence:** A standard single-pulse experiment is usually sufficient.
 - **Acquisition Parameters:** A pulse angle of 30-45°, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds are typical.^[2]
- **^{13}C NMR Acquisition:**
 - **Spectrometer:** A 100 MHz or higher field spectrometer is commonly used.

- Pulse Sequence: A proton-decoupled pulse sequence is employed to obtain singlets for each carbon atom, simplifying the spectrum.
- Acquisition Parameters: Due to the low natural abundance of ^{13}C , a larger number of scans is required compared to ^1H NMR.

^1H NMR Spectral Data

The ^1H NMR spectrum of **6-Methyl-1H-indazole** in DMSO- d_6 exhibits distinct signals for the aromatic protons, the methyl group protons, and the N-H proton.

Proton Assignment	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
N-H	~12.8	Broad Singlet	-
H-3	~8.0	Singlet	-
H-4	~7.6	Doublet	~8.4
H-7	~7.4	Singlet	-
H-5	~7.0	Doublet	~8.4
CH_3	~2.4	Singlet	-

Note: The exact chemical shifts can vary slightly depending on the solvent and concentration.

Interpretation:

- The downfield chemical shift of the N-H proton is characteristic of indazoles and is due to its acidic nature and involvement in hydrogen bonding.
- The protons on the benzene ring (H-4, H-5, and H-7) appear in the aromatic region (7.0-8.0 ppm). The coupling pattern between H-4 and H-5 is a classic example of ortho-coupling.
- The singlet for H-3 is expected as it has no adjacent protons.
- The upfield singlet corresponds to the three equivalent protons of the methyl group.

^{13}C NMR Spectral Data

The proton-decoupled ^{13}C NMR spectrum provides information on the carbon framework of the molecule.

Carbon Assignment	Chemical Shift (δ , ppm)
C-7a	~140
C-3a	~135
C-6	~133
C-3	~132
C-4	~121
C-5	~120
C-7	~110
CH_3	~21

Note: The exact chemical shifts can vary slightly depending on the solvent and concentration.

Interpretation:

- The chemical shifts of the aromatic carbons are in the expected range of 110-140 ppm.
- The upfield signal at approximately 21 ppm is characteristic of the methyl carbon.
- The presence of the methyl group at the 6-position influences the chemical shifts of the adjacent carbons (C-5 and C-7) due to its electron-donating effect.[\[1\]](#)

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule based on their characteristic vibrational frequencies.

Experimental Protocol for IR Data Acquisition

- **Sample Preparation:** The IR spectrum can be obtained using a KBr pellet or by attenuated total reflectance (ATR) on a solid sample.
- **Instrumentation:** A Fourier-Transform Infrared (FTIR) spectrometer is used to record the spectrum.
- **Data Acquisition:** The spectrum is typically scanned over the range of 4000-400 cm^{-1} .

IR Spectral Data

Wavenumber (cm^{-1})	Vibrational Mode	Intensity
3100-3000	Aromatic C-H stretch	Medium
2950-2850	Aliphatic C-H stretch (CH_3)	Medium
~1620	C=C aromatic ring stretch	Medium
~1500	C=C aromatic ring stretch	Strong
~1460	CH_3 bend	Medium

Interpretation:

- The broad absorption band often observed in the region of 3200-3400 cm^{-1} for N-H stretching in indazoles may be present.
- The presence of both aromatic and aliphatic C-H stretching vibrations confirms the presence of the benzene ring and the methyl group.
- The characteristic C=C stretching vibrations in the 1620-1450 cm^{-1} region are indicative of the aromatic system.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity and structure.

Experimental Protocol for Mass Spectrometry Data Acquisition

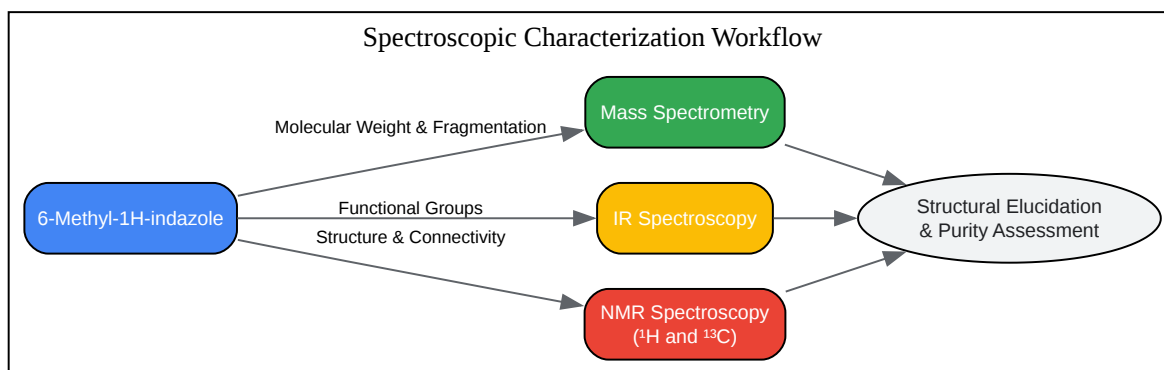
- **Ionization Method:** Electron Ionization (EI) is a common technique for volatile compounds like **6-Methyl-1H-indazole**, which typically induces fragmentation. Electrospray Ionization (ESI) can be used to observe the protonated molecular ion with minimal fragmentation.
- **Mass Analyzer:** A quadrupole or time-of-flight (TOF) analyzer is commonly used.
- **Data Acquisition:** The mass spectrum is recorded as a plot of relative intensity versus the mass-to-charge ratio (m/z).

Mass Spectral Data

m/z	Ion	Fragmentation Pathway
132	$[M]^+$	Molecular Ion
131	$[M-H]^+$	Loss of a hydrogen radical
104	$[M-N_2]^+$	Loss of a nitrogen molecule
103	$[M-H-N_2]^+$	Loss of H and N_2
77	$[C_6H_5]^+$	Benzene cation fragment

Interpretation:

- The molecular ion peak at m/z 132 confirms the molecular weight of **6-Methyl-1H-indazole**.
[1]
- The base peak is often the $[M-H]^+$ ion at m/z 131, indicating the facile loss of a hydrogen atom.[1]
- A characteristic fragmentation pathway for indazoles involves the loss of a neutral nitrogen molecule (N_2), leading to a fragment at m/z 104.
- Under ESI conditions, the protonated molecular ion $[M+H]^+$ at m/z 133 is expected to be prominent.[1] Sodium $[M+Na]^+$ (m/z 155) and potassium $[M+K]^+$ (m/z 171) adducts may also be observed.[1]



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Caption: Workflow for the spectroscopic characterization of **6-Methyl-1H-indazole**.

Conclusion

The comprehensive analysis of ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry data provides a robust and self-validating system for the characterization of **6-Methyl-1H-indazole**. The presented data and experimental protocols offer a reliable reference for researchers, scientists, and drug development professionals working with this important heterocyclic compound. The interplay of these spectroscopic techniques allows for unambiguous structural confirmation and purity assessment, which are critical for advancing research and development in medicinal chemistry.

References

- The Royal Society of Chemistry. (n.d.). Synthesis of 1H-Indazoles from N-Tosylhydrazones and Nitroaromatic Compounds. Retrieved from [\[Link\]](#)

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Sources

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- [2. benchchem.com \[benchchem.com\]](#)
- [3. rsc.org \[rsc.org\]](#)
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